

"Dimethyl 5-methylpyridine-2,3-dicarboxylate"

CAS number 112110-16-4

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Compound of Interest

Compound Name: Dimethyl 5-methylpyridine-2,3-dicarboxylate

Cat. No.: B173089

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An In-Depth Technical Guide to **Dimethyl 5-methylpyridine-2,3-dicarboxylate** (CAS: 112110-16-4)

Introduction: A Versatile Heterocyclic Building Block

Dimethyl 5-methylpyridine-2,3-dicarboxylate is a substituted pyridine derivative that serves as a valuable intermediate in organic synthesis.^[1] Its structure, featuring a pyridine core functionalized with two methyl carboxylate groups and a methyl group, offers multiple reactive sites, making it a versatile scaffold for constructing more complex molecules.^{[2][3]} This guide provides a comprehensive overview of its properties, synthesis, reactivity, and applications, with a focus on its utility for researchers in medicinal chemistry and drug development. Pyridine dicarboxylates and their derivatives are known building blocks for bioactive molecules, agrochemicals, and functional materials, underscoring the importance of this compound class in modern chemical research.^{[2][4][5]}

Physicochemical and Safety Profile

A clear understanding of the compound's physical properties and safety hazards is fundamental for its effective and safe use in a laboratory setting. The compound is typically a white to off-white solid or crystalline powder.^{[6][7]}

Properties Summary

Property	Value	Source(s)
CAS Number	112110-16-4	[8]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[8][9]
Molecular Weight	209.20 g/mol	[9]
Appearance	White to off-white powder or crystalline powder	[6][7]
Purity	≥97%	[10]
Boiling Point	292.18 °C at 760 mmHg (Predicted)	[8][11]
Density	~1.2 g/cm ³ (Predicted)	[8][11]
Flash Point	130.5 °C (Predicted)	[8][11]
Storage	Room Temperature, Inert Atmosphere, Sealed in Dry Conditions	[9][10]

Safety Information

Dimethyl 5-methylpyridine-2,3-dicarboxylate is classified with the signal word "Warning". Researchers must handle this chemical with appropriate personal protective equipment (PPE), including gloves and eye protection, in a well-ventilated area or chemical fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Synthesis and Purification Strategies

The preparation of substituted pyridine-2,3-dicarboxylate esters often involves the construction of the pyridine ring from acyclic precursors.[\[12\]](#) While specific synthesis details for the 5-methyl

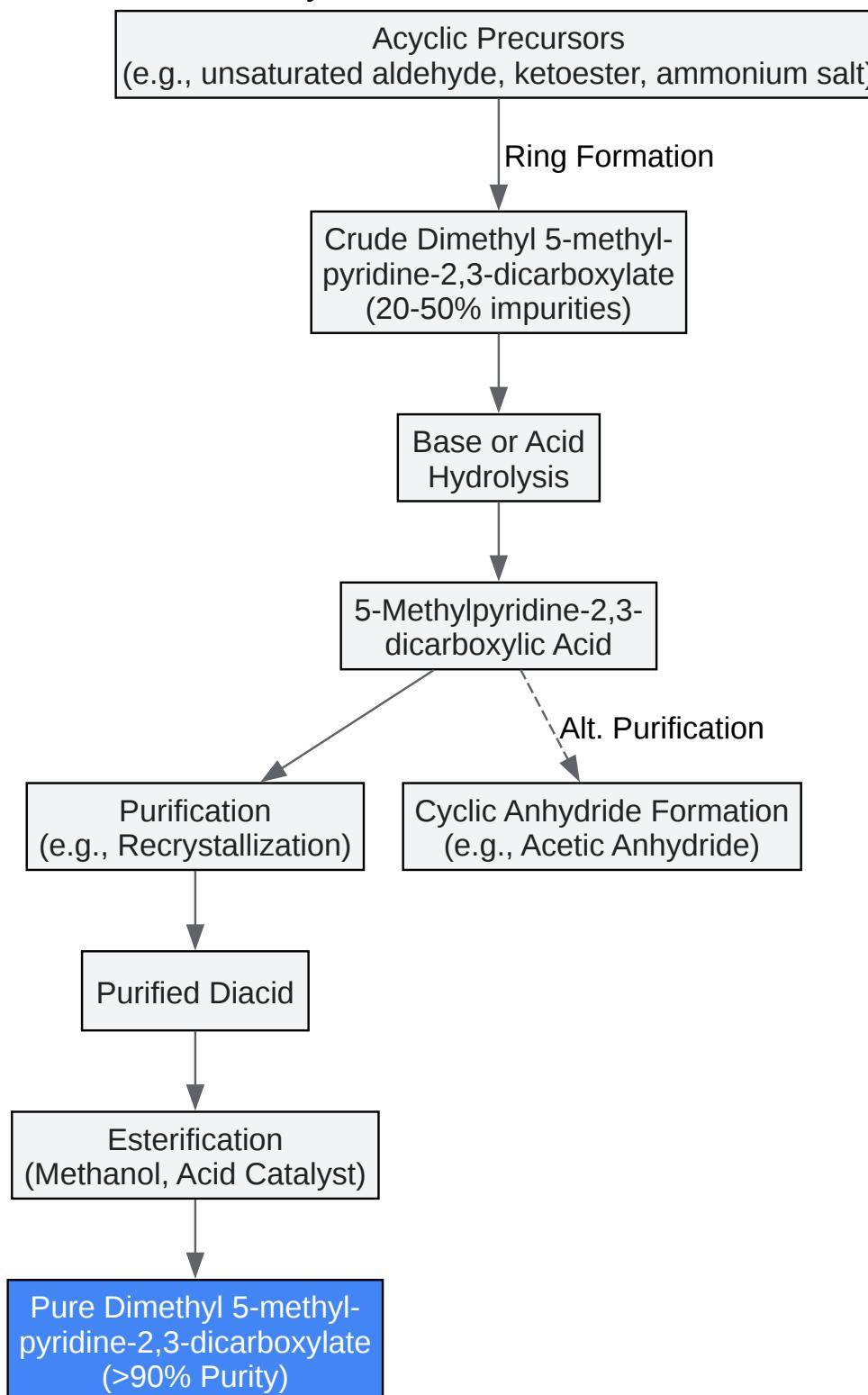
derivative are not extensively published in peer-reviewed literature, general methods for this class of compounds provide a reliable blueprint.

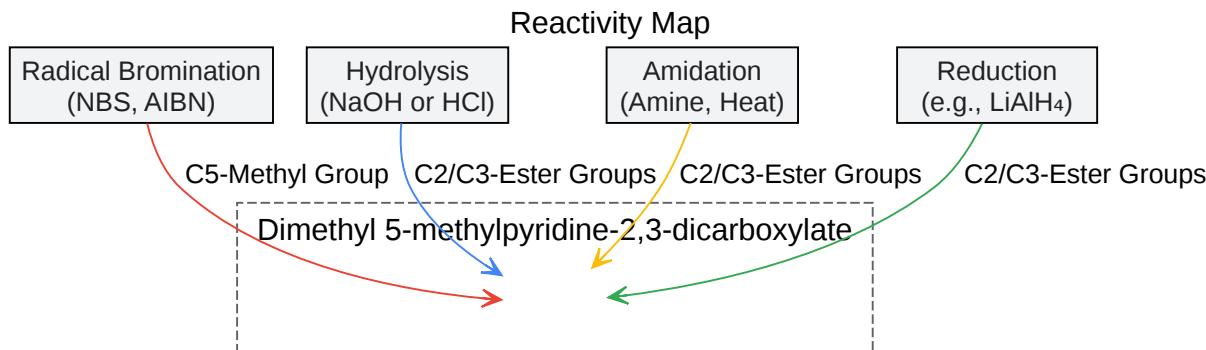
One established approach involves the reaction of α,β -unsaturated aldehydes or ketones with compounds like α -halo- β -ketoesters in the presence of an ammonium salt to form the pyridine ring structure.[12] Another method utilizes the reaction of dialkyl N-hydroxyaspartate with a ketone.[12] For large-scale production, oxidative methods starting from substituted quinolines are also employed, such as the nitric acid oxidation of 8-hydroxy-3-methylquinoline to yield 5-methyl-pyridine-2,3-dicarboxylic acid, which can then be esterified.[13]

Illustrative Synthesis Workflow

The following diagram outlines a generalized workflow for producing pyridine dicarboxylates, which often suffer from impurities requiring further purification steps like conversion to the diacid or cyclic anhydride intermediate for purification before re-esterification.[12]

Generalized Synthesis & Purification Workflow





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